

# Personal protective equipment for handling ML314

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## Compound of Interest

Compound Name: ML314

Cat. No.: B609140

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## Essential Safety and Handling Guide for ML314

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **ML314**. The following procedural guidance is intended to ensure the safe handling, storage, and disposal of this compound.

### Chemical and Physical Properties of **ML314** Maleate

Property	Value	Source
Synonym	2-Cyclopropyl-6,7-dimethoxy-4-(4-(2-methoxyphenyl)-piperazin-1-yl)quinazoline maleate	
Appearance	White to beige powder	
Molecular Formula	$C_{24}H_{28}N_4O_3 \cdot C_4H_4O_4$	
Molecular Weight	536.58 g/mol	
Solubility	Soluble in DMSO (20 mg/mL, clear)	
Storage Class	11 - Combustible Solids	

## Personal Protective Equipment (PPE) for Handling ML314

As **ML314** is a combustible solid powder, appropriate personal protective equipment is essential to minimize exposure and prevent ignition.

PPE Category	Specific Recommendations	Rationale
Hand Protection	Wear impermeable chemical-resistant gloves (e.g., nitrile rubber).	To prevent skin contact with the compound. <a href="#">[1]</a>
Eye Protection	Wear safety goggles with side-shields.	To protect eyes from airborne dust particles. <a href="#">[1]</a> <a href="#">[2]</a>
Body Protection	Wear a flame-resistant lab coat and ensure it is kept clean and free from dust accumulation.	To protect against flash fires in the event of a dust combustion. <a href="#">[3]</a>
Respiratory Protection	A NIOSH-certified respirator should be worn, especially when handling larger quantities or when there is a potential for dust generation.	To prevent inhalation of fine dust particles. <a href="#">[1]</a>

### Operational Plan: Experimental Protocol for Solution Preparation

**ML314** is soluble in Dimethyl Sulfoxide (DMSO). The following protocol outlines the steps for preparing a stock solution.

Objective: To prepare a stock solution of **ML314** in DMSO.

Materials:

- **ML314** maleate powder
- Anhydrous DMSO

- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, nuclease-free, and pyrogen-free pipette tips

#### Procedure:

- Preparation: Work in a clean and sterile environment, such as a laminar flow hood or biosafety cabinet.[4]
- Weighing: Carefully weigh the desired amount of **ML314** powder using a calibrated analytical balance.[4]
- Solvent Addition: In a sterile microcentrifuge tube, add the required volume of DMSO to achieve the desired concentration.[4]
- Dissolution: Slowly add the weighed **ML314** powder to the DMSO while gently vortexing or pipetting to facilitate dissolution.[4] Avoid vigorous mixing to prevent the introduction of air bubbles.[4]
- Storage: Once fully dissolved, the stock solution can be aliquoted into smaller volumes for single use to avoid repeated freeze-thaw cycles and stored at -20°C for up to one month or -80°C for up to six months.[5]

#### Disposal Plan

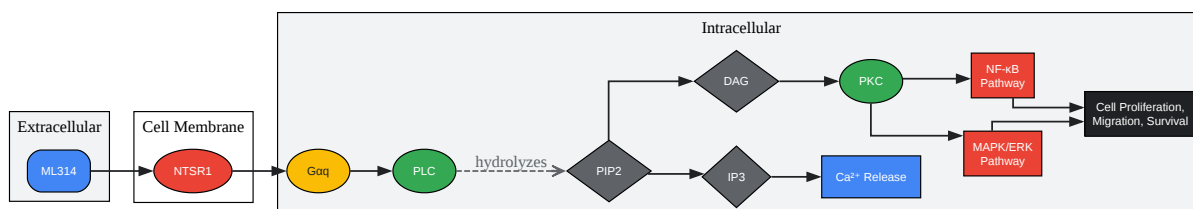
Proper disposal of **ML314** and contaminated materials is crucial to ensure laboratory and environmental safety.

- Solid Waste: Unused **ML314** powder and materials grossly contaminated with the powder (e.g., weigh boats, contaminated gloves) should be collected in a clearly labeled, sealed container for hazardous solid chemical waste.[6][7]
- Liquid Waste: Solutions of **ML314** in DMSO should be disposed of as hazardous liquid chemical waste.[8] Do not dispose of down the drain.[8]

- Contaminated Labware: Lab coats and other reusable equipment that have been contaminated should be decontaminated. Disposable items should be double-bagged in clear plastic bags and tagged with a hazardous waste label.[6]
- Empty Containers: The original container of **ML314** should be managed as hazardous waste. [6]

### Signaling Pathway

**ML314** is an agonist of the Neurotensin Receptor 1 (NTSR1), a G protein-coupled receptor. Upon activation, NTSR1 can couple to Gαq/11, leading to the activation of Phospholipase C (PLC).[9] PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG).[9] IP3 triggers the release of intracellular calcium, and DAG activates Protein Kinase C (PKC).[9] This can subsequently activate the MAPK/ERK and NF-κB signaling pathways.[9][10]



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Caption: **ML314** activates the NTSR1 signaling cascade.

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